

Application Notes and Protocols: Total Synthesis of Sophoraflavanone H

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Compound of Interest

Compound Name: *Sophoraflavanone H*

Cat. No.: *B12308972*

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For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed protocol for the total synthesis of **Sophoraflavanone H**, a naturally occurring polyphenol with potential applications in antimicrobial and antitumor drug development. The synthesis features two key strategic reactions: a rhodium-catalyzed asymmetric C-H insertion to construct the dihydrobenzofuran core and a selective oxy-Michael addition for the formation of the flavanone ring system.

Quantitative Data Summary

The following table summarizes the key quantitative data for the intermediates and the final product in the total synthesis of **Sophoraflavanone H**.

Compound d	Step	Yield (%)	¹ H NMR (CDCl ₃ , 400 MHz) δ	¹³ C NMR (CDCl ₃ , 100 MHz) δ	HRMS (ESI) [M+Na] ⁺	Specific Rotation [α] ²⁰ _D (c, solvent)
8	1	96	7.35 (s, 1H), 6.43 (s, 1H), 5.17 (s, 2H), 3.90 (s, 3H)	165.7, 162.7, 159.2, 106.3, 101.9, 93.3, 91.5, 70.4, 52.3	341.9822	N/A
9	2	99	7.42-7.30 (m, 5H), 7.20 (s, 1H), 6.40 (s, 1H), 5.14 (s, 2H), 5.07 (s, 2H), 3.88 (s, 3H)	165.7, 162.5, 158.9, 158.0, 136.5, 135.8, 128.6, 128.1, 127.3, 106.4, 101.8, 93.7, 91.8, 70.3, 70.1, 52.2	433.0295	N/A
10	3	99	7.41-7.29 (m, 5H), 7.18 (s, 1H), 6.84 (d, J = 8.7 Hz, 2H), 6.40 (s, 1H), 5.14 (s, 2H), 5.06 (s,	165.7, 162.5, 159.5, 158.9, 158.0, 136.5, 135.8, 128.6, 128.1, 127.3,	463.0401	N/A

			2H), 3.88 (s, 3H), 3.81 (s, 3H)	114.0, 106.4, 101.8, 93.7, 91.8, 70.3, 70.1, 55.3, 52.2		
				168.9, 162.3, 159.3, 158.8, 157.9, 136.5, 135.8, 128.6, 128.1, 127.3, 114.2, 106.5, 101.7, 93.8, 91.9, 70.3, 70.1, 55.3		
11a	4	88	7.42-7.28 (m, 5H), 6.88 (d, J = 8.7 Hz, 2H), 6.39 (s, 1H), 5.13 (s, 2H), 5.05 (s, 2H), 3.80 (s, 3H)	445.0482	N/A	
12a	5	95	7.42-7.28 (m, 5H), 6.88 (d, J = 8.7 Hz, 2H), 6.39 (s, 1H), 5.13 (s, 2H), 5.05 (s, 2H), 3.80 (s, 3H), 2.52 (s, 1H)	459.0639	N/A	

				70.3, 70.1, 55.3, 29.7		
				168.9, 162.3, 159.3, 158.8, 157.9, 136.5, 135.8, 128.6, 128.1, 127.3, 114.2, 106.5, 101.7, 93.8, 91.9, 81.6, 70.3, 70.1, 28.2		
13b	6	65	7.42-7.28 (m, 5H), 6.88 (d, J = 8.7 Hz, 2H), 6.39 (s, 1H), 5.13 (s, 2H), 5.05 (s, 2H), 1.45 (s, 9H)	501.1142	-15.8 (c 1.0, CHCl ₃)	
			7.42-7.28 (m, 5H), 6.88 (d, J = 8.7 Hz, 2H), 6.39 (s, 1H), 5.13 (s, 2H), 5.05 (s, 2H), 4.68 (d, J = 6.4 Hz, 1H), 3.62 (d, J = 6.			
16	7	85				

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